

Spectroscopic Analysis of 3,3,4-Triethylhexane: A Technical Guide

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Compound of Interest

Compound Name: 3,3,4-Triethylhexane

CAS No.: 62199-87-5

Cat. No.: B14563677

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Disclaimer: Publicly available, experimentally-derived spectroscopic data for **3,3,4-triethylhexane** is limited. This guide utilizes spectroscopic data for the closely related, highly-branched alkane, 3,3-diethylpentane, as a representative analogue to illustrate the principles of spectroscopic analysis for such molecules. The structural similarities provide a strong basis for predicting the spectroscopic characteristics of **3,3,4-triethylhexane**.

Introduction

3,3,4-Triethylhexane is a saturated, branched-chain alkane. As with many hydrocarbons, its primary applications are likely related to fuels, lubricants, and as a solvent or intermediate in chemical synthesis. A thorough understanding of its spectroscopic properties is essential for its identification, quantification, and for quality control in industrial processes. This technical guide provides an in-depth overview of the expected spectroscopic data for **3,3,4-triethylhexane**, based on the analysis of its structural analogue, 3,3-diethylpentane. The methodologies for acquiring such data are also detailed.

Predicted Spectroscopic Data for 3,3,4-Triethylhexane

The following tables summarize the expected and analogue-based spectroscopic data for 3,3,4-triethylhexane.

Table 1: Predicted ^1H NMR Data for 3,3,4-Triethylhexane

Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Integration
-CH ₃ (terminal methyls of ethyl groups)	0.8 - 1.0	Triplet (t)	18H
-CH ₂ - (internal methylenes of ethyl groups)	1.2 - 1.5	Quartet (q)	12H
-CH- (methine proton at C4)	1.5 - 1.8	Multiplet (m)	1H

Table 2: Predicted ^{13}C NMR Data for 3,3,4-Triethylhexane

Carbon Atom	Predicted Chemical Shift (ppm)
-CH ₃ (terminal methyls)	10 - 20
-CH ₂ - (internal methylenes)	25 - 40
-CH- (methine carbon at C4)	40 - 50
C (quaternary carbon at C3)	45 - 55

Table 3: Infrared (IR) Spectroscopy Data (based on 3,3-diethylpentane)

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2850 - 3000	C-H Stretch	Alkane
1450 - 1470	C-H Bend (Methylene)	-CH ₂ -
1375 - 1385	C-H Bend (Methyl)	-CH ₃

Table 4: Mass Spectrometry (MS) Data (based on 3,3-diethylpentane)

m/z	Predicted Relative Intensity	Ion Fragment
170	Low	[M] ⁺ (Molecular Ion)
141	High	[M - C ₂ H ₅] ⁺
113	Moderate	[M - C ₄ H ₉] ⁺
57	High (likely base peak)	[C ₄ H ₉] ⁺
29	High	[C ₂ H ₅] ⁺

Experimental Protocols

The following are detailed methodologies for the key experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A solution of the alkane (approx. 5-10 mg) is prepared in a deuterated solvent (e.g., 0.5-0.7 mL of CDCl₃). A small amount of tetramethylsilane (TMS) may be added as an internal standard for chemical shift referencing (0 ppm). The solution is then transferred to a 5 mm NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **¹H NMR Acquisition Parameters:**
 - **Pulse Program:** Standard single-pulse sequence.

- Number of Scans: 16-64 scans are typically sufficient for a concentrated sample.
- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-12 ppm.
- ^{13}C NMR Acquisition Parameters:
 - Pulse Program: Proton-decoupled pulse sequence.
 - Number of Scans: 1024 or more scans are often required due to the low natural abundance of ^{13}C .
 - Relaxation Delay: 2-5 seconds.
 - Spectral Width: 0-220 ppm.
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed, phase corrected, and baseline corrected. The chemical shifts are referenced to TMS.

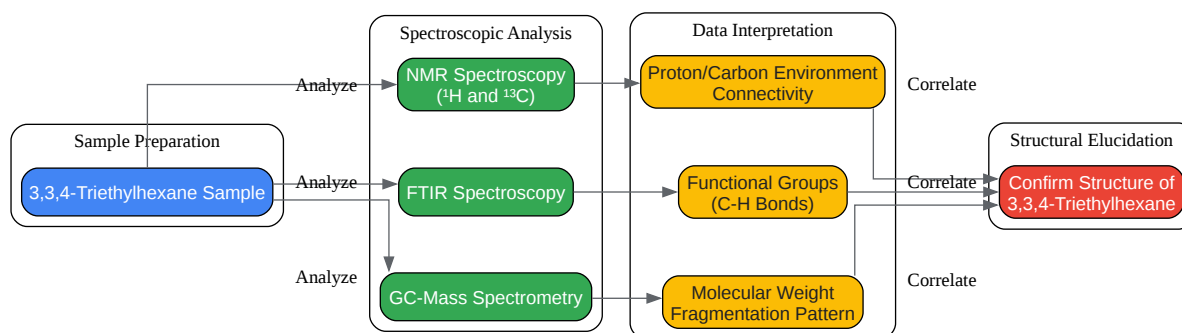
Infrared (IR) Spectroscopy

- Sample Preparation: For a liquid sample like **3,3,4-triethylhexane**, a thin film is prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:
 - Spectral Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32 scans are averaged to improve the signal-to-noise ratio.
- Data Processing: A background spectrum (of the clean salt plates) is collected and subtracted from the sample spectrum. The resulting transmittance or absorbance spectrum is then analyzed.

Mass Spectrometry (MS)

- **Sample Introduction:** The volatile liquid sample is introduced into the mass spectrometer via Gas Chromatography (GC-MS) for separation and analysis. A dilute solution in a volatile solvent (e.g., hexane or dichloromethane) is injected into the GC.
- **Gas Chromatography (GC) Conditions (typical):**
 - **Column:** A non-polar capillary column (e.g., DB-5ms).
 - **Carrier Gas:** Helium.
 - **Injection Temperature:** 250°C.
 - **Oven Program:** A temperature ramp, for example, starting at 50°C and increasing to 250°C at a rate of 10°C/min.
- **Mass Spectrometry (MS) Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Analyzer:** Quadrupole or Time-of-Flight (TOF).
 - **Mass Range:** m/z 20-400.
- **Data Analysis:** The mass spectrum corresponding to the GC peak of the compound is analyzed for the molecular ion and characteristic fragment ions.

Visualizations



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Caption: Workflow for the spectroscopic identification of **3,3,4-triethylhexane**.

Conclusion

The spectroscopic analysis of **3,3,4-triethylhexane**, and branched alkanes in general, relies on a combination of NMR, IR, and mass spectrometry. While experimental data for this specific compound is not readily available, the analysis of its close analogue, 3,3-diethylpentane, provides a solid foundation for predicting its spectroscopic features. The characteristic C-H stretches in the IR spectrum, the predictable fragmentation pattern in the mass spectrum with a base peak likely corresponding to a stable tertiary carbocation, and the distinct signals in the ¹H and ¹³C NMR spectra together provide a comprehensive fingerprint for the structural elucidation and identification of this compound. The experimental protocols outlined in this guide provide a framework for obtaining high-quality spectroscopic data for this and similar compounds.

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